

rimocidin plant disease control

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Rimocidin

CAS No.: 1393-12-0

Cat. No.: S541438

Get Quote

Introduction to Rimocidin

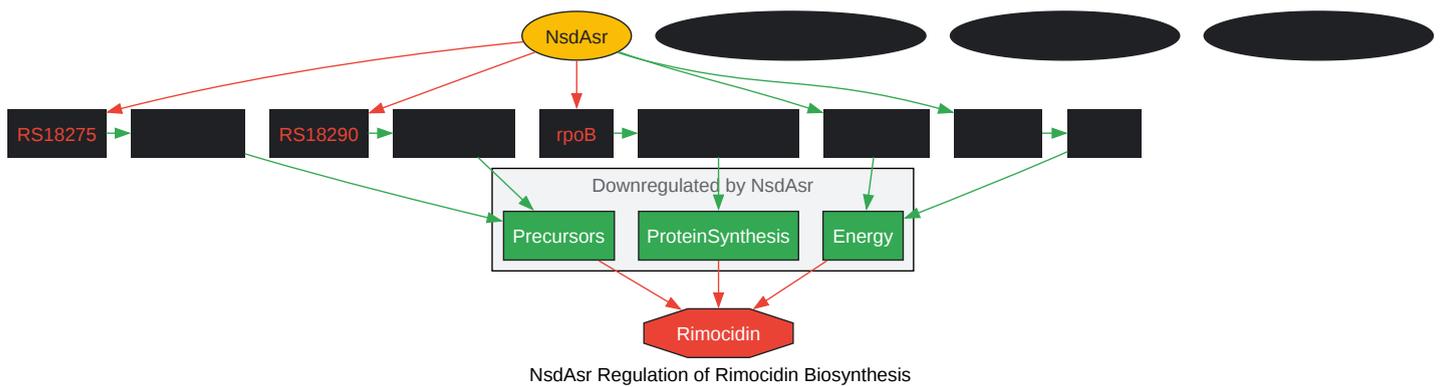
Rimocidin is a polyene macrolide antibiotic produced by various *Streptomyces* species. It exhibits strong antifungal activity by binding to ergosterol present in fungal cell membranes, making it a potent agent against many plant-pathogenic fungi [1] [2]. Its potential as a biocontrol agent has been demonstrated in controlled environments against diseases like cucumber Fusarium wilt and damping-off [1].

Mechanism of Action

Rimocidin exerts its antifungal effect by directly targeting the cell membranes of pathogenic fungi.

- **Molecular Target:** The antibiotic binds to ergosterol, a key sterol component of fungal cell membranes [1] [2].
- **Effect on Pathogens:** This binding disrupts membrane integrity, leading to the formation of pores or channels, leakage of cellular contents, and ultimately, cell death [1]. This mechanism provides effective control against a broad spectrum of fungal pathogens.

The following diagram illustrates the regulatory mechanism of **rimocidin** production in *Streptomyces rimosus* M527, which is crucial for understanding how to optimize its yield.



[Click to download full resolution via product page](#)

Efficacy Against Plant Pathogens

Rimocidin has demonstrated broad-spectrum antifungal activity, particularly against soil-borne pathogens. The table below summarizes its *in vitro* efficacy.

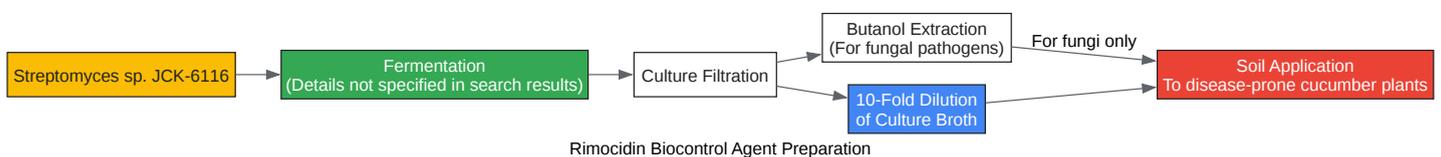
Table 1: Antifungal activity of rimocidin and culture broth from *Streptomyces* sp. JCK-6116 [1]

Pathogen Targeted	Disease Caused	Assay Type	Inhibitory Effect / MIC of Rimocidin A	Key Findings
<i>Fusarium oxysporum</i> f. sp. <i>cucumerinum</i>	Cucumber Fusarium wilt	Dual culture, MIC	MIC: 1.25 - 10 µg/ml	Culture broth (10x dilution) suppressed disease <i>in planta</i> .

Pathogen Targeted	Disease Caused	Assay Type	Inhibitory Effect / MIC of Rimocidin A	Key Findings
Rhizoctonia solani AG-4	Cucumber damping-off	Dual culture, MIC	MIC: 1.25 - 10 µg/ml	Culture broth and butanol extract were effective.
Pythium ultimum	Cucumber damping-off	Dual culture	Culture broth showed activity	Butanol extract was not effective, suggesting other metabolites are responsible for anti-oomycete activity.
19 other species of plant pathogenic fungi/Oomycetes	Various	Dual culture	Strong inhibitory activity	Confirms wide antifungal spectrum of the JCK-6116 strain.

Application Protocol for Disease Control

Here is a detailed protocol for preparing and applying a **rimocidin**-based biocontrol treatment against cucumber soil-borne diseases, based on the study of *Streptomyces* sp. JCK-6116 [1].



[Click to download full resolution via product page](#)

Materials

- **Biocontrol Strain:** *Streptomyces* sp. JCK-6116 (or a known **rimocidin**-producing equivalent) [1].

- **Culture Medium:** The specific medium used for JCK-6116 is not detailed in the provided search results. General actinomycete media like Gauze's Synthetic No. 1 (GS) medium or International Streptomyces Project (ISP) media can be used for fermentation [2].
- **Pathogens:** *Fusarium oxysporum* f. sp. *cucumerinum*, *Rhizoctonia solani* AG-4, and *Pythium ultimum* [1].
- **Equipment:** Fermenter, centrifuge, filtration setup, solvent extraction setup.

Procedure

- **Inoculum Preparation:** Grow the *Streptomyces* strain on a suitable agar medium to obtain fresh spores or mycelia.
- **Fermentation:** Inoculate the liquid fermentation medium and incubate with aeration and agitation. The exact time and conditions for JCK-6116 were not specified, but typical fermentations for antibiotic production can last several days.
- **Harvesting:** Separate the culture broth from the biomass by centrifugation (e.g., 10,000 × g for 20 minutes) and subsequent filtration [1].
- **Product Formulation:**
 - **Option 1: Crude Culture Broth:** Dilute the filtered culture broth **10-fold** with water for direct application [1].
 - **Option 2: Butanol Extract:** For a more concentrated product against fungi, extract the culture broth with an equal volume of n-butanol. Collect the organic phase and evaporate it to obtain a crude extract, which can be re-dissolved for application [1]. Note that this extract was not effective against *Pythium ultimum* [1].
- **Application:** Apply the diluted culture broth or re-dissolved extract to the soil around cucumber plants. The study demonstrated efficacy in suppressing *Fusarium* wilt and damping-off diseases [1].

Production & Strain Improvement

Enhancing the yield of **rimocidin** is crucial for its practical application. The table and protocol below summarize successful strategies.

Table 2: Strategies for improving rimocidin production in *Streptomyces rimosus* M527 [3]

Method	Strain / Mutant	Key Change	Resulting Rimocidin Yield	Key Findings
Fermentation Optimization	Wild-type M527	Medium & process optimization	Increased to 0.23 ± 0.02 g/L (shake-flask)	Basic optimization can more than double production.
Ribosome Engineering	M527-G37 (Gentamicin-resistant)	Mutation in ribosomal protein	Increased yield	Higher transcriptional levels of all 10 <i>rim</i> biosynthetic genes (<i>rimA</i> to <i>rimK</i>).
	M527-R5 (Rifamycin-resistant)	Mutation in RNA polymerase	Increased yield	
	M527-GR7 (Double-resistant)	Cumulative mutations	0.41 ± 0.05 g/L (5-L fermentor)	62.89% greater than wild-type in a 5-L fermentor.
Genetic Engineering	M527 with <i>rimE</i> over-expression	Increased expression of a single biosynthetic gene	Increased yield	Over-expression of <i>rimE</i> led to the highest production among tested genes.

Protocol for Generating Resistant Mutants for Improved Yield [3]

This protocol uses ribosome engineering to introduce drug-resistance mutations that enhance **rimocidin** production.

- **Mutant Selection:**
 - Treat wild-type *S. rimosus* M527 spores with different concentrations of gentamicin or rifamycin.
 - Select individual colonies that grow on plates containing these antibiotics. These are your first-generation mutants (e.g., M527-G37 for gentamicin, M527-R5 for rifamycin).
- **Screening for Production:**
 - Ferment the selected mutants in a suitable medium.

- Measure **rimocidin** production in each mutant compared to the wild-type strain. Effective methods include HPLC or bioassays against a sensitive fungus.
- **Combining Mutations:**
 - Use a promising first-generation mutant (e.g., M527-G37) as the parent strain.
 - Treat its spores with a second antibiotic (e.g., rifamycin) to select for double-resistant mutants (e.g., M527-GR7).
- **Validation:**
 - Ferment the double-resistant mutant and measure **rimocidin** yield. The study showed a cumulative improvement in yield [3].
 - Confirm upregulation of the **rimocidin** biosynthetic gene cluster (*rimA* to *rimK*) using quantitative RT-PCR [3].

Conclusion

Rimocidin is a potent, environmentally friendly biocontrol agent with a clear mechanism of action and proven efficacy against major soil-borne fungal pathogens. The provided data, protocols, and strain improvement strategies offer a foundation for researchers to further develop and optimize **rimocidin**-based products for sustainable agriculture.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Harnessing Rimocidins-Producing Streptomyces sp. JCK ... [pubmed.ncbi.nlm.nih.gov]
2. The Biocontrol and Plant Growth-Promoting Properties of ... [frontiersin.org]
3. Sequential Improvement of Rimocidin Production in ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [rimocidin plant disease control]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b541438#rimocidin-plant-disease-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com